

An In-depth Technical Guide to 6-Heptenoic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 6-Heptenoic acid

Cat. No.: B073255

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Introduction

6-Heptenoic acid, a monounsaturated fatty acid, serves as a versatile building block in organic synthesis and holds potential in various research and development applications, particularly in the pharmaceutical industry. Its terminal double bond and carboxylic acid functionality make it a valuable precursor for the synthesis of more complex molecules, including lactones and other bioactive compounds. This technical guide provides a comprehensive overview of the chemical and physical properties of **6-Heptenoic acid**, detailed experimental protocols for its synthesis and a key reaction, and its molecular structure and identifiers.

Molecular Structure and Identifiers

The molecular structure of **6-Heptenoic acid** consists of a seven-carbon chain with a terminal double bond between the sixth and seventh carbon atoms and a carboxylic acid group at the first carbon.

Molecular Formula: $C_7H_{12}O_2$ [\[1\]](#)

CAS Number: 1119-60-4[\[1\]](#)[\[2\]](#)

Synonyms: 6-Heptanoic acid, Hept-6-enoic acid[\[1\]](#)

Molecular Weight: 128.17 g/mol [\[1\]](#)[\[2\]](#)

Molecular Structure Diagram

Caption: Molecular structure of **6-Heptenoic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **6-Heptenoic acid** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	128.17 g/mol	[1][2]
Appearance	Clear colorless liquid	[3]
Melting Point	-6.5 °C	[2]
Boiling Point	222-224 °C	[2]
Density	0.946 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.439	[2]
Flash Point	113 °C (closed cup)	[2][4]
SMILES	<chem>OC(=O)CCCCC=C</chem>	[2]
InChI	1S/C7H12O2/c1-2-3-4-5-6-7(8)9/h2H,1,3-6H2,(H,8,9)	[2]
InChIKey	RWNJOXUVHRXHSD-UHFFFAOYSA-N	[2]

Experimental Protocols

Synthesis of 6-Heptenoic Acid via Malonic Ester Synthesis

This protocol outlines a general and reliable method for the synthesis of **6-Heptenoic acid** starting from diethyl malonate and 5-bromo-1-pentene. The malonic ester synthesis is a classic method for forming carboxylic acids.[5][6][7][8]

Materials:

- Diethyl malonate
- Sodium ethoxide
- 5-Bromo-1-pentene
- Absolute ethanol
- Diethyl ether
- Sodium hydroxide
- Hydrochloric acid
- Anhydrous sodium sulfate

Procedure:

- **Enolate Formation:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a solution of sodium ethoxide is prepared by dissolving sodium metal in absolute ethanol under an inert atmosphere. Diethyl malonate is then added dropwise to the cooled solution with stirring to form the sodium salt of diethyl malonate.
- **Alkylation:** 5-Bromo-1-pentene is added dropwise to the solution of the diethyl malonate enolate. The reaction mixture is then refluxed for several hours to ensure complete alkylation.
- **Work-up:** After cooling, the excess ethanol is removed under reduced pressure. The residue is partitioned between diethyl ether and water. The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate. The solvent is then evaporated to yield the crude diethyl 5-pentenylmalonate.
- **Hydrolysis and Decarboxylation:** The crude ester is hydrolyzed by refluxing with a solution of sodium hydroxide. After cooling, the solution is acidified with hydrochloric acid. The resulting dicarboxylic acid is then heated to induce decarboxylation, yielding **6-Heptenoic acid**.

- Purification: The crude **6-Heptenoic acid** can be purified by distillation under reduced pressure.

Iodolactonization of 6-Heptenoic Acid

6-Heptenoic acid can be used to prepare 6-(iodomethyl)-hexanolide through an iodolactonization reaction.^{[2][3]} This intramolecular cyclization is a useful method for the synthesis of lactones.

Materials:

- **6-Heptenoic acid**
- Iodine
- Potassium iodide
- Sodium bicarbonate
- Dichloromethane
- Sodium thiosulfate solution
- Anhydrous sodium sulfate

Procedure:

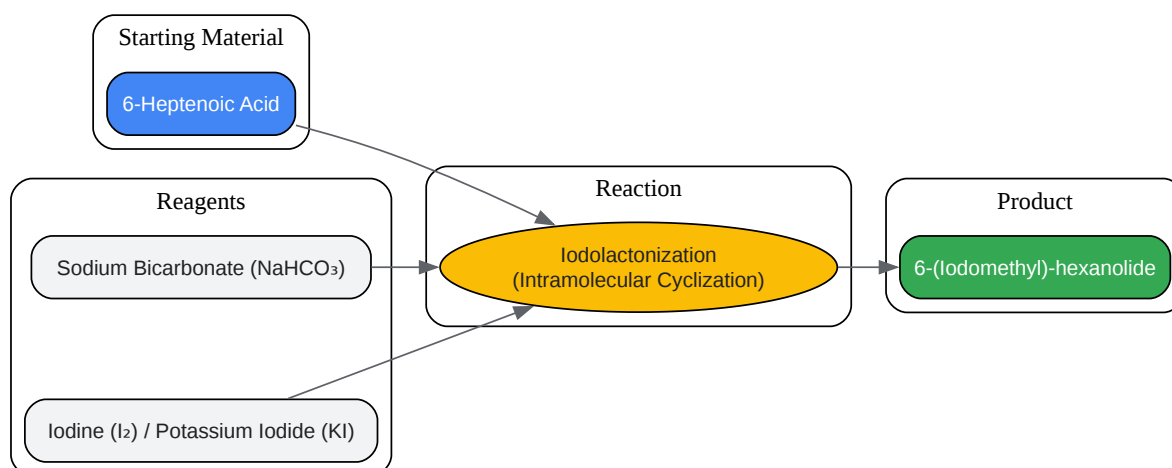
- Reaction Setup: **6-Heptenoic acid** is dissolved in a solution of sodium bicarbonate in water.
- Addition of Iodine: A solution of iodine and potassium iodide in water is added dropwise to the stirred solution of the carboxylate salt at room temperature. The reaction is typically carried out in the dark to prevent the decomposition of the iodine reagent.
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, the mixture is extracted with dichloromethane. The organic layer is washed with a solution of sodium thiosulfate to remove excess iodine,

followed by a wash with brine.

- Purification: The organic layer is dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude 6-(iodomethyl)-hexanolide, which can be further purified by column chromatography.

Application in Synthesis: Experimental Workflow

The synthesis of 6-(iodomethyl)-hexanolide from **6-Heptenoic acid** is a key transformation that highlights the utility of this unsaturated fatty acid as a synthetic intermediate. The workflow for this process is depicted below.



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Caption: Experimental workflow for the iodolactonization of **6-Heptenoic acid**.

Conclusion

6-Heptenoic acid is a valuable and versatile chemical building block with well-defined properties. The synthetic routes to this compound, such as the malonic ester synthesis, are robust and allow for its preparation in a laboratory setting. Its utility is further demonstrated by

its application in transformations like iodolactonization to produce functionalized lactones, which are important scaffolds in medicinal chemistry and natural product synthesis. This guide provides essential technical information for researchers and professionals working in organic synthesis and drug development, facilitating the effective use of **6-Heptenoic acid** in their scientific endeavors.

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